

Spirodiclofen: A Comprehensive Technical Guide to its Physicochemical Properties for Research Applications

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Compound of Interest

Compound Name: *Spirodiclofen*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physicochemical properties of **Spirodiclofen**, a selective, non-systemic acaricide and insecticide. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and pest management research. The information is presented in a structured format, including detailed experimental protocols and visual representations of key pathways and workflows to facilitate understanding and application in a research setting.

Core Physicochemical Properties

Spirodiclofen is a white, odorless powder with a melting point of approximately 94.8°C.^[1] It is characterized by its low water solubility and high lipophilicity, which are critical determinants of its biological activity and environmental fate. A summary of its key physicochemical properties is presented in the tables below.

Table 1: General and Physical Properties of Spirodiclofen

Property	Value	Reference
IUPAC Name	[3-(2,4-dichlorophenyl)-2-oxo-1-oxaspiro[4.5]dec-3-en-4-yl] 2,2-dimethylbutanoate	[1][2]
Chemical Formula	C ₂₁ H ₂₄ Cl ₂ O ₄	[1][3]
Molecular Weight	411.32 g/mol	[1][3][4]
Appearance	White powder	[1][5]
Odor	No characteristic odor	[1][5]
Melting Point	94.8 °C	[1][6]
Boiling Point	Decomposes before boiling	[7][8]
Density	1.29 g/cm ³ (at 20°C)	[1][7]
Vapor Pressure	3 x 10 ⁻⁷ Pa (at 20°C)	[5]

Table 2: Solubility and Partitioning Behavior of Spirodiclofen

Property	Value	Conditions	Reference
Water Solubility	0.05 mg/L	at 20°C	[7]
50 µg/L	pH 4, 20°C	[1]	
190 µg/L	pH 7, 20°C	[1]	
Solubility in Organic Solvents (g/L at 20°C)			
n-Heptane	20	[1]	
Isopropanol	47	[1]	
Acetone	>250	[1]	
Dichloromethane	>250	[1]	
Ethyl Acetate	>250	[1]	
Xylene	>250	[1]	
Octanol-Water Partition Coefficient (logP)	5.8	pH 4	[1]
5.1	pH 7	[1][7]	

Experimental Protocols

Detailed methodologies for determining key physicochemical properties are crucial for reproducible research. The following sections outline the standardized protocols for water solubility, octanol-water partition coefficient, and a representative HPLC method for the analysis of **Spirodiclofen**.

Determination of Water Solubility (OECD Guideline 105)

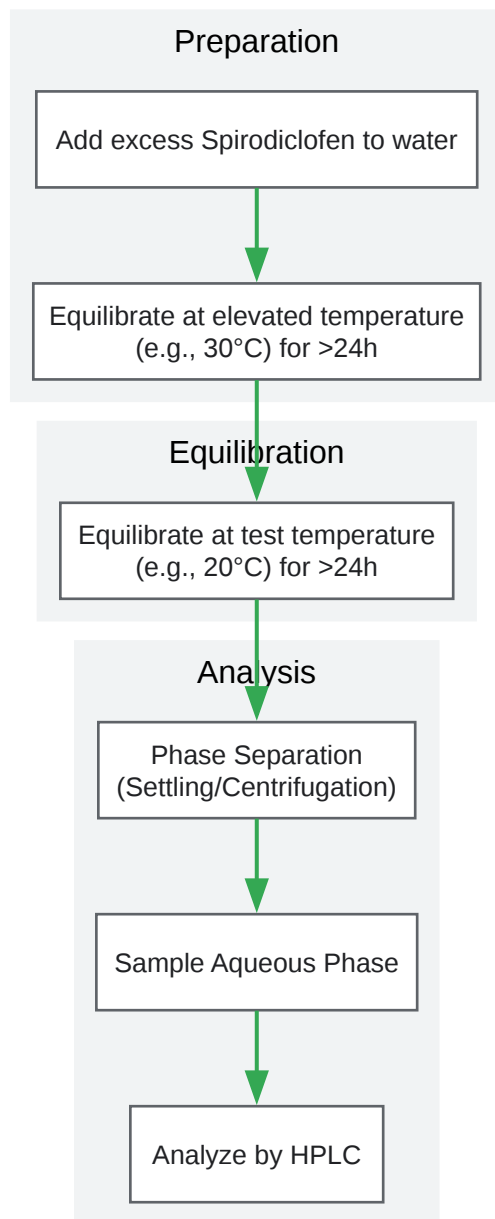
The water solubility of **Spirodiclofen** can be determined using the Flask Method, as its solubility is above 10^{-2} g/L. [2][6][9][10]

Principle: A supersaturated solution of **Spirodiclofen** in water is prepared and allowed to equilibrate at a constant temperature. After equilibration, the concentration of **Spirodiclofen** in the aqueous phase is determined analytically.

Methodology:

- Preparation of a Supersaturated Solution: Add an excess amount of **Spirodiclofen** to a flask containing high-purity water.
- Equilibration: Vigorously shake the flask at a temperature slightly above the test temperature (e.g., 30°C) for at least 24 hours to facilitate rapid equilibration.
- Temperature Control: Transfer the flask to a constant temperature bath set at the test temperature (e.g., 20 ± 0.5°C) and allow it to equilibrate for a period of at least 24 hours, with gentle stirring.
- Phase Separation: After equilibration, cease stirring and allow the undissolved **Spirodiclofen** to settle.
- Sampling: Carefully withdraw an aliquot of the clear aqueous supernatant. To ensure no solid particles are transferred, centrifugation and/or filtration through a membrane filter compatible with the test substance may be necessary.
- Analysis: Determine the concentration of **Spirodiclofen** in the sampled aqueous phase using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Replicate and Verify: The experiment should be performed in at least triplicate. The individual results should be in close agreement.

Workflow for Water Solubility Determination (OECD 105)

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Workflow for Water Solubility Determination

Determination of Octanol-Water Partition Coefficient (logP) (OECD Guideline 107)

The Shake Flask Method is a suitable and widely used technique for determining the octanol-water partition coefficient (logP) of substances like **Spirodiclofen**.^{[5][7][8]}

Principle: The partition coefficient is the ratio of the equilibrium concentrations of a substance in a two-phase system consisting of n-octanol and water. A known volume of n-octanol and water, along with the test substance, are shaken in a vessel until equilibrium is reached. The concentration of the substance in each phase is then determined.

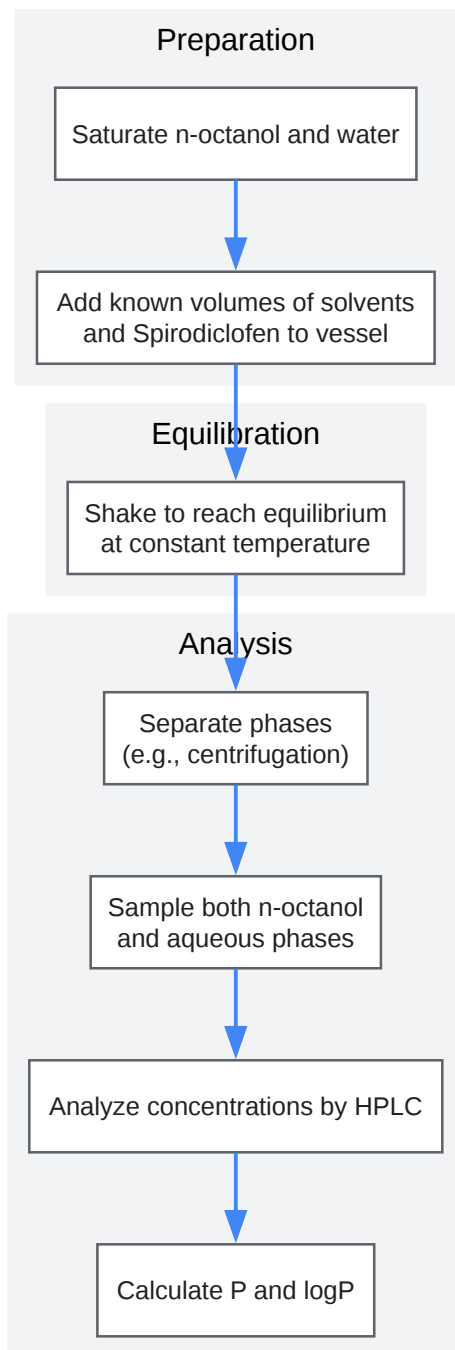
Methodology:

- **Preparation of Solvents:** Both n-octanol and water must be mutually saturated before the experiment. This is achieved by shaking equal volumes of the two solvents together and allowing them to separate.
- **Test Vessel Preparation:** In a suitable vessel (e.g., a separatory funnel), add a known volume of the saturated n-octanol and saturated water.
- **Introduction of Test Substance:** Add a known quantity of **Spirodiclofen** to the vessel. The concentration should be low enough to not exceed the solubility in either phase.
- **Equilibration:** Shake the vessel vigorously for a sufficient time to allow equilibrium to be reached. The time required will depend on the substance but is typically several hours. The temperature should be maintained at a constant value (e.g., 25°C).
- **Phase Separation:** Allow the two phases to separate. Centrifugation may be required to achieve a clean separation.
- **Sampling:** Carefully withdraw aliquots from both the n-octanol and the aqueous phases.
- **Analysis:** Determine the concentration of **Spirodiclofen** in each phase using a suitable analytical method (e.g., HPLC).
- **Calculation:** The partition coefficient (P) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The logP is the base-10

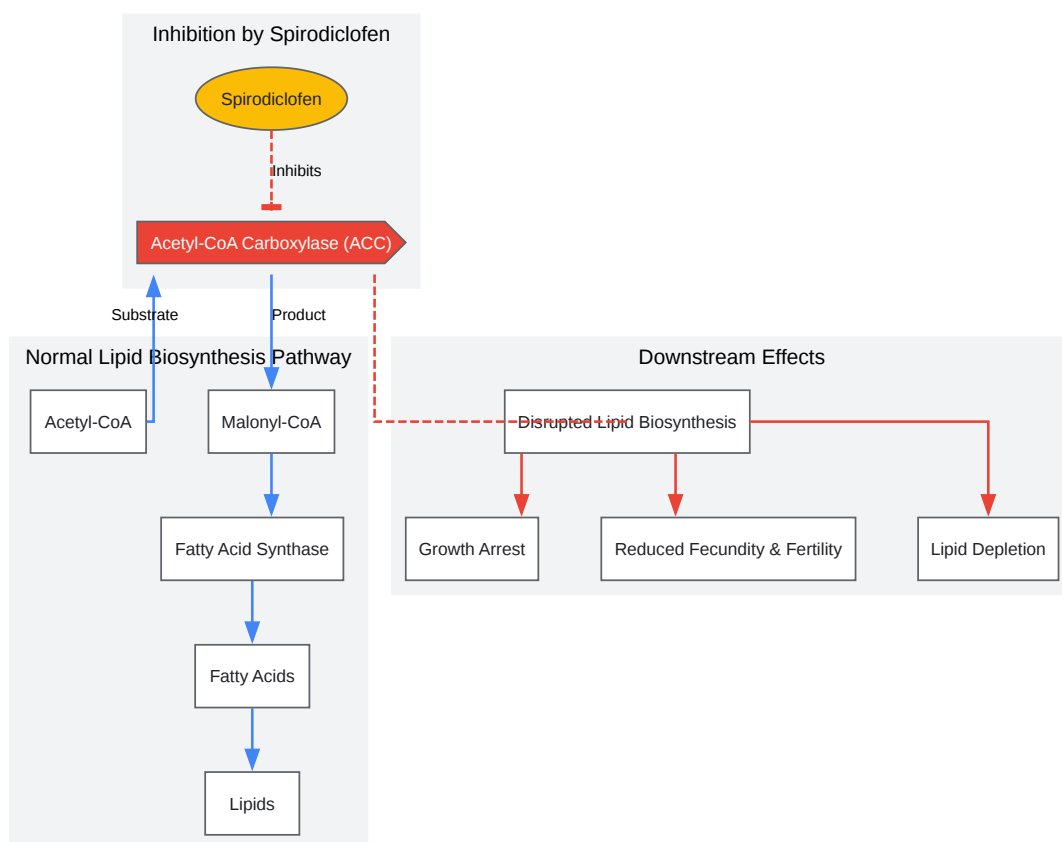
logarithm of P.

- Replicates: The experiment should be repeated with different initial concentrations of the test substance and different volume ratios of the two phases to ensure the consistency of the results.

Experimental Workflow for logP Determination (OECD 107)



Spirodiclofen's Mode of Action: Inhibition of Lipid Biosynthesis

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